

An In-depth Technical Guide to Diethyl Vinylphosphonate (CAS 682-30-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl vinylphosphonate

Cat. No.: B1361785

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical information and safety data for **Diethyl vinylphosphonate** (CAS 682-30-4). The information is presented to support research, development, and safety protocols in a laboratory and industrial setting.

Chemical Identification and Properties


Diethyl vinylphosphonate is an organophosphorus compound with a vinyl functional group. It is a versatile intermediate in the synthesis of various chemical compounds.^{[1][2]}

Identifier	Value
CAS Number	682-30-4 ^{[1][2]}
IUPAC Name	Diethyl ethenylphosphonate ^[2]
Synonyms	Diethyl vinylphosphate, Vinylphosphonic acid diethyl ester ^{[1][2]}
Molecular Formula	C ₆ H ₁₃ O ₃ P ^[1]
Molecular Weight	164.14 g/mol ^[1]
InChI Key	DREPONDJUKIQLX-UHFFFAOYSA-N ^[2]
SMILES	CCOP(=O)(OCC)C=C ^[2]

Physical Property	Value
Appearance	Clear colorless to light yellow liquid[1][2]
Boiling Point	201 - 203 °C[1]
Density	1.068 g/mL at 25 °C[3]
Refractive Index	1.429[1]
Flash Point	>110 °C (>230 °F)[4]
Solubility	Soluble in organic solvents like ethanol and ether; limited solubility in water.[2]

Safety and Hazard Information

Diethyl vinylphosphonate is classified as toxic if swallowed.[5][6] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[5] Work should be conducted in a well-ventilated area.[5]

Hazard Classification (GHS)	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)	 alt text	Danger	H301: Toxic if swallowed[5][6]

Precautionary Statement	Code	Description
Prevention	P264	Wash skin thoroughly after handling.[6]
P270	Do not eat, drink or smoke when using this product.[6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]	
Response	P301 + P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[6]
P330	Rinse mouth.[6]	
Storage	P405	Store locked up.[6]
Store at 2-8°C in an inert atmosphere.[5]		
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[6]

Experimental Protocols

Synthesis of Diethyl Vinylphosphonate

A common method for the synthesis of **Diethyl vinylphosphonate** involves the reaction of triethyl phosphite with bromoethylene.

Materials:

- Triethyl phosphite
- Bromoethylene
- Anhydrous Toluene (solvent)

- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle

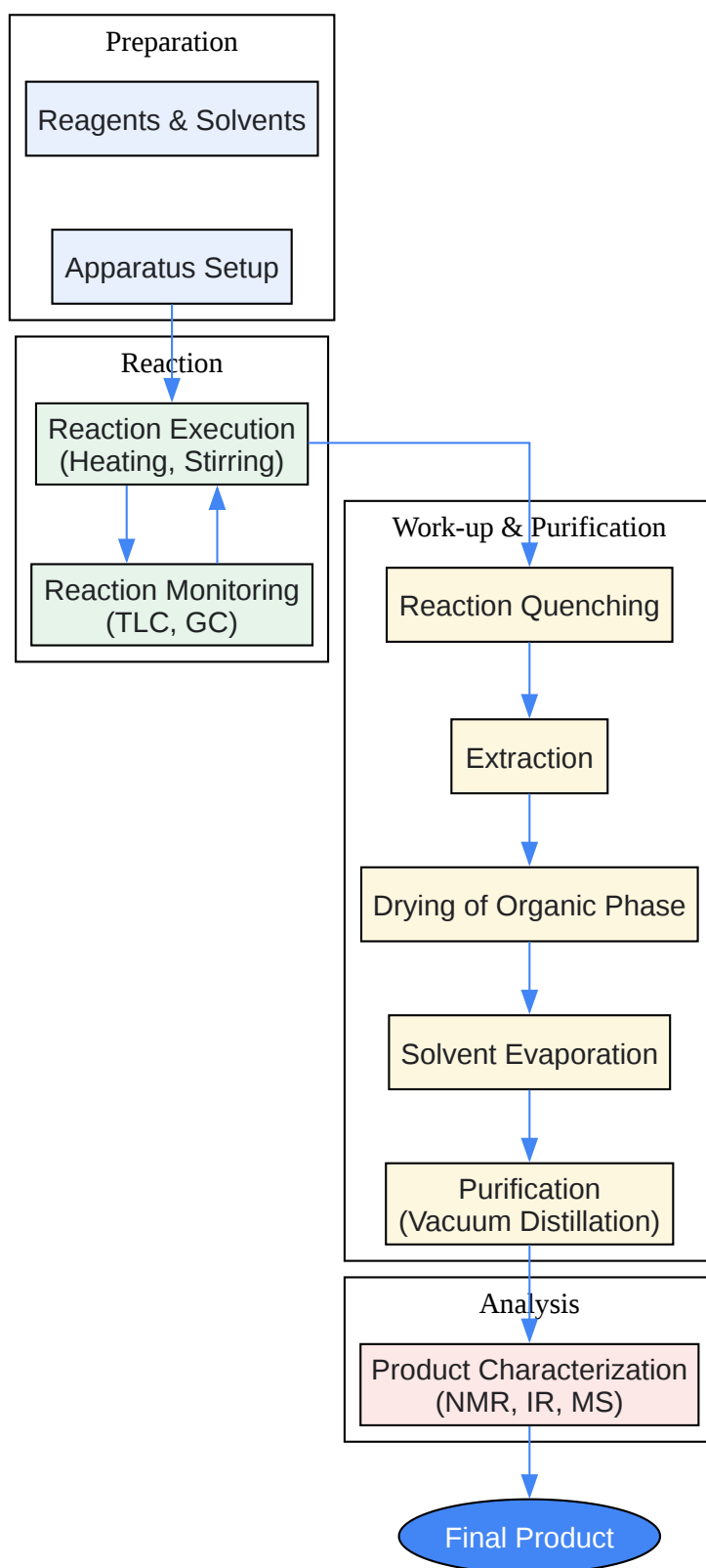
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve triethyl phosphite in anhydrous toluene.
- Slowly add bromoethylene to the solution at room temperature with constant stirring.
- After the addition is complete, heat the reaction mixture to reflux and maintain for several hours.
- Monitor the reaction progress using an appropriate analytical technique (e.g., TLC or GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure **Diethyl vinylphosphonate**.

Visualizations

General Experimental Workflow for Chemical Synthesis

The following diagram illustrates a typical workflow for the synthesis and purification of a chemical compound like **Diethyl vinylphosphonate**.



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Caption: General workflow for chemical synthesis and purification.

Applications

Diethyl vinylphosphonate is a valuable intermediate in organic synthesis.^[1] Its applications include:

- **Synthesis of Organophosphorus Compounds:** It serves as a precursor for various organophosphorus compounds used as pesticides and herbicides.^[1]
- **Pharmaceutical Development:** It is utilized in the synthesis of potential pharmaceutical agents, including antiviral and anticancer drugs.^[1]
- **Material Science:** The vinyl group allows for its incorporation into polymer matrices to enhance the properties of materials used in coatings, adhesives, and flame retardants.^[1]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Diethyl Vinylphosphonate (CAS 682-30-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361785#cas-number-682-30-4-chemical-information-and-safety-data]

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